

(S)-(-)-Propylene oxide safety data sheet information

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Compound of Interest

Compound Name: (S)-(-)-Propylene oxide

Cat. No.: B056275

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An In-depth Technical Guide on the Safety of (S)-(-)-Propylene Oxide

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data for **(S)-(-)-Propylene oxide**, a chiral epoxide widely used in synthesis.

Core Safety and Hazard Information

(S)-(-)-Propylene oxide is a highly flammable, volatile, and toxic liquid.^{[1][2][3]} It is classified as a probable human carcinogen (Group B2) by the EPA and is known to cause genetic defects.^{[1][4][5][6]} Acute exposure can cause irritation to the eyes, skin, and respiratory system, and may lead to more severe health effects including central nervous system depression.^{[1][7][8]}

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. The classification for propylene oxide is as follows:

- Flammable Liquids: Category 1 (H224: Extremely flammable liquid and vapor)^{[4][5][6][9][10]}
- Acute Toxicity (Oral): Category 4 (H302: Harmful if swallowed)^{[4][5][6][10]}

- Acute Toxicity (Dermal): Category 3 (H311: Toxic in contact with skin)[[4](#)][[6](#)][[9](#)]
- Acute Toxicity (Inhalation): Category 3 (H331: Toxic if inhaled)[[4](#)][[6](#)][[9](#)]
- Skin Corrosion/Irritation: Category 2 (H315: Causes skin irritation)[[5](#)][[10](#)]
- Serious Eye Damage/Eye Irritation: Category 2 (H319: Causes serious eye irritation)[[4](#)][[5](#)][[6](#)][[10](#)]
- Germ Cell Mutagenicity: Category 1B (H340: May cause genetic defects)[[4](#)][[5](#)][[6](#)][[9](#)][[10](#)]
- Carcinogenicity: Category 1B (H350: May cause cancer)[[4](#)][[5](#)][[6](#)][[9](#)][[10](#)]
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory tract irritation (H335: May cause respiratory irritation)[[4](#)][[5](#)][[6](#)][[9](#)][[10](#)]

Quantitative Data Summary

The following tables summarize the key quantitative safety data for propylene oxide.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₃ H ₆ O[3][10]
Molar Mass	58.08 g/mol [2][3][10]
Appearance	Colorless liquid[2][3][11]
Odor	Ethereal, sweet, alcohol-like[2][12]
Boiling Point	33-34 °C[10][11]
Melting Point	-111.9 °C[11]
Flash Point	-37 °C (-35 °F)[11][13]
Vapor Pressure	445 mmHg at 20 °C[13]
Vapor Density	2 (vs air)[10][11]
Density	0.829 g/mL at 20 °C[10]
Water Solubility	405 g/L[5]
Autoignition Temperature	430 °C (806 °F)[14]

Table 2: Toxicity Data

Endpoint	Value	Species	Route
LD50	380 mg/kg[1][11]	Rat	Oral
LD50	1245 mg/kg[5]	Rabbit	Dermal
LC50	4000 ppm / 4h[1]	Rat	Inhalation

Table 3: Fire and Explosion Data

Parameter	Value
Lower Explosive Limit (LEL)	1.9 % [11]
Upper Explosive Limit (UEL)	37 % [11]
NFPA Health Rating	3 - Serious [15]
NFPA Flammability Rating	4 - Extreme [15]
NFPA Reactivity Rating	2 - Moderate [15]

Experimental Protocols: Safe Handling and Emergency Procedures

Given the hazardous nature of **(S)-(-)-propylene oxide**, strict adherence to safety protocols is essential.

Personal Protective Equipment (PPE)

- Eye Protection: Tightly-sealed safety goggles and a face shield are required.[\[5\]](#)
- Hand Protection: Wear protective gloves. Butyl gloves are recommended.[\[16\]](#) Standard laboratory gloves may not provide adequate protection.[\[17\]](#)
- Skin and Body Protection: A lab coat, and in some situations, additional protective clothing may be necessary.[\[5\]](#)[\[16\]](#)
- Respiratory Protection: Work should always be conducted in a well-ventilated chemical fume hood.[\[5\]](#)[\[16\]](#) If there is a risk of inhalation, a respirator with an appropriate filter should be used.[\[5\]](#)

Handling and Storage

- Handling:
 - Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[4\]](#)[\[11\]](#)[\[18\]](#)

- Use only in a chemical fume hood.[16]
- Keep away from heat, sparks, open flames, and hot surfaces.[4][11][16][19] No smoking.
[4][11][19]
- Use non-sparking tools and explosion-proof equipment.[4][8][19]
- Take precautionary measures against static discharge.[4][16]
- Avoid contact with skin, eyes, and clothing.[16]
- Avoid breathing vapors or mist.[16]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[16][19]
 - Store locked up.[11]
 - Keep away from incompatible materials such as oxidizing agents, acids, and bases.[8]
 - Store in a flammable materials storage cabinet.[16]

First Aid Measures

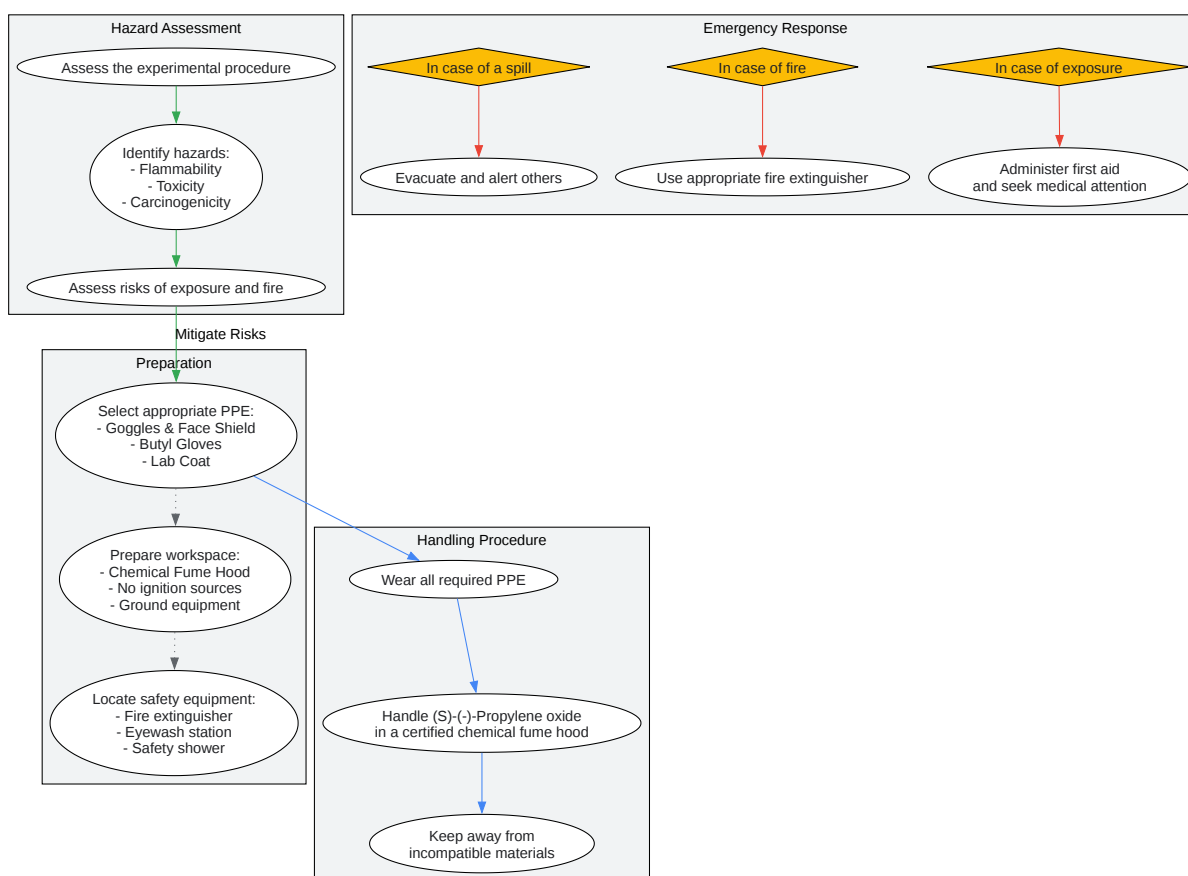
- Inhalation: Remove the person to fresh air and keep comfortable for breathing.[11][18] If breathing has stopped, provide artificial respiration.[16] Seek immediate medical attention.
[16]
- Skin Contact: Immediately remove all contaminated clothing.[11] Rinse skin with plenty of water for at least 15 minutes.[16] Seek immediate medical attention.[16]
- Eye Contact: Rinse cautiously with water for several minutes.[11] Remove contact lenses if present and easy to do.[11] Continue rinsing. Seek immediate medical attention.[11]
- Ingestion: Do NOT induce vomiting.[8] Rinse mouth with water.[20] Seek immediate medical attention.[8][11]

Spill and Leak Procedures

- Small Spills: Absorb the spill with an inert material such as vermiculite or sand and place it in a sealed container for disposal.[\[17\]](#)
- Large Spills: Evacuate the area immediately.[\[17\]](#) Shut off all ignition sources.[\[18\]](#) Wear appropriate personal protective equipment, including respiratory protection.[\[18\]](#) Dike the spill to prevent it from spreading.[\[18\]](#)

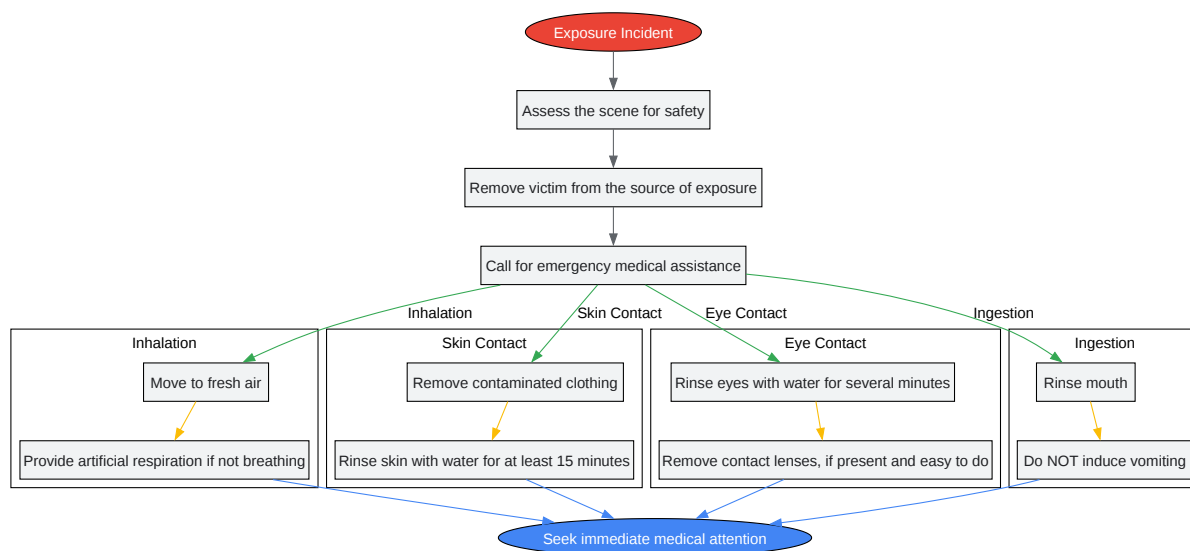
Visualizing Safety Protocols

The following diagrams illustrate key logical relationships in handling **(S)-(-)-Propylene oxide** safely.



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Caption: Workflow for the safe handling of **(S)-(-)-Propylene oxide**.



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Caption: First aid decision pathway for **(S)-(-)-Propylene oxide** exposure.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. Propylene Oxide | CH₃CHCH₂O | CID 6378 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Propylene oxide - Wikipedia [en.wikipedia.org]
- 4. my.airliquide.com [my.airliquide.com]
- 5. tedpella.com [tedpella.com]
- 6. balchem.com [balchem.com]
- 7. epa.gov [epa.gov]
- 8. fishersci.com [fishersci.com]
- 9. ghc.de [ghc.de]
- 10. (S)-(-)-Propylene oxide 99 16088-62-3 [sigmaaldrich.com]
- 11. (S)-(-)-Propylene oxide - Safety Data Sheet [chemicalbook.com]
- 12. Propylene oxide | 75-56-9 [chemicalbook.com]
- 13. PROPYLENE OXIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 14. ICSC 0192 - PROPYLENE OXIDE [chemicalsafety.ilo.org]
- 15. nj.gov [nj.gov]
- 16. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 17. in.nau.edu [in.nau.edu]
- 18. More is on the way! | Airgas [airgas.com]
- 19. balchem.com [balchem.com]
- 20. cdhfinechemical.com [cdhfinechemical.com]
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